

An In-depth Technical Guide to Carbomer 980: Molecular Weight and Polymer Composition

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Compound of Interest

Compound Name: Carbomer 980

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Abstract

Carbomer 980, a high molecular weight, cross-linked polyacrylic acid polymer, is a cornerstone excipient in the pharmaceutical and cosmetic industries. Its remarkable rheological properties, including high viscosity at low concentrations, make it an invaluable tool for formulators. This technical guide provides a comprehensive overview of **Carbomer 980**, focusing on its molecular weight, polymer composition, and the analytical methodologies used for its characterization. Detailed experimental protocols and visualizations are provided to facilitate a deeper understanding and practical application of this versatile polymer.

Introduction

Carbomer 980 is a synthetic polymer renowned for its ability to form sparklingly clear gels, making it a popular choice for a wide array of products, from topical drug delivery systems and hand sanitizers to lotions and creams.[1] It is a highly efficient rheology modifier, capable of providing high viscosity and suspending insoluble ingredients.[1][2] The functionality of **Carbomer 980** is intrinsically linked to its molecular architecture—a network of cross-linked polyacrylic acid chains.[3] Understanding the molecular weight and composition of this polymer is paramount for controlling the performance and stability of final formulations.

Polymer Composition and Structure

Carbomer 980 is a homopolymer of acrylic acid, cross-linked with an allyl ether of pentaerythritol or allyl sucrose.[4] The polymer is synthesized via free-radical precipitation polymerization.[5] Unlike older grades of Carbomer that used benzene as a solvent, **Carbomer 980** is polymerized in a more toxicologically favorable co-solvent system, typically ethyl acetate and cyclohexane.[1][6] The fundamental repeating unit of the polymer is acrylic acid.

Table 1: Core Components of **Carbomer 980** Synthesis

Component	Chemical Name/Type	Function
Monomer	Acrylic Acid	Forms the primary polymer backbone.
Cross-linker	Allyl ether of pentaerythritol or allyl sucrose	Creates a three-dimensional polymer network.
Initiator	Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide	Initiates the free-radical polymerization.[7]
Solvent System	Ethyl Acetate and Cyclohexane	Provides the reaction medium for precipitation polymerization. [1]
Stabilizer	Hypermer B246 or polysiloxane surfactants	Aids in controlling particle size and morphology.[7]

The cross-linking imparts a three-dimensional network structure to the polymer, which is crucial for its thickening and suspending properties. When dispersed in water, the polymer particles hydrate and swell.[8]

Molecular Weight

The molecular weight of **Carbomer 980** is exceptionally high due to its cross-linked nature. While a precise molecular weight is difficult to determine for such a complex, networked polymer, it is estimated to be in the range of billions of daltons. One source suggests that the molecular weight of the cross-linked form can be as high as 4.5 billion g/mol .[9] It is more practical to consider the molecular weight between crosslinks, which influences the swelling capacity and rheological properties of the polymer.

Table 2: Reported Molecular Weight Characteristics of Carbomers

Parameter	Reported Value/Description	Reference
Theoretical Molecular Weight	7×10^3 to 4×10^9 Da	[10]
Estimated Molecular Weight (Cross-linked)	As high as 4.5 billion g/mol	[9]

The broad molecular weight distribution and extensive cross-linking make traditional molecular weight determination methods challenging.

Experimental Protocols

Synthesis of Carbomer 980 (General Protocol)

The following is a generalized protocol for the synthesis of **Carbomer 980** based on precipitation polymerization, as described in various patents.[7][11]

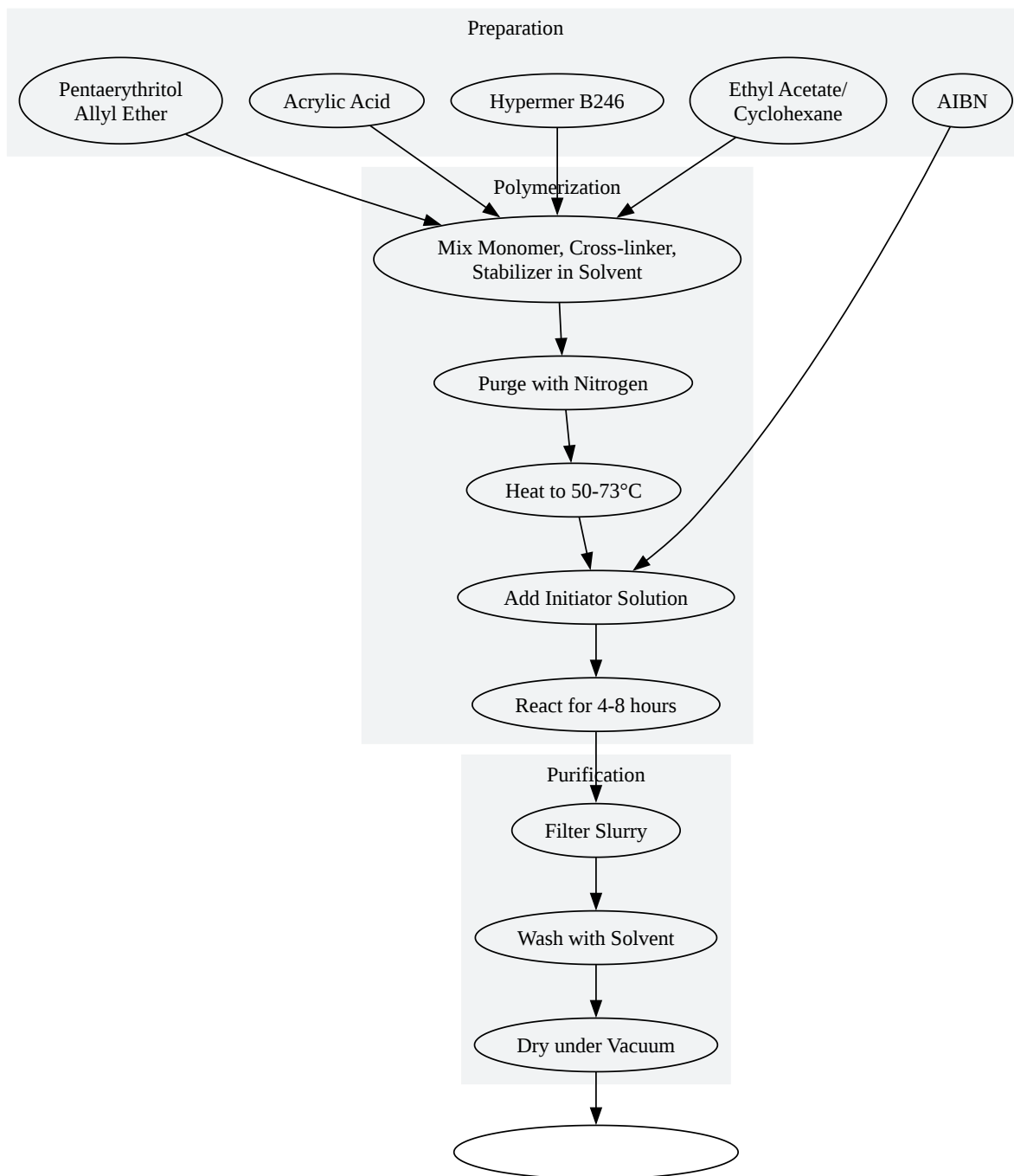
Materials:

- Acrylic acid (monomer)
- Pentaerythritol allyl ether (cross-linker)
- Azobisisobutyronitrile (AIBN) (initiator)
- Hypermer B246 (stabilizer)
- Ethyl acetate and Cyclohexane (solvents)
- Nitrogen gas

Procedure:

- In a reaction vessel equipped with a stirrer, nitrogen inlet, and temperature control, a mixture of ethyl acetate and cyclohexane is added.

- Acrylic acid, pentaerythritol allyl ether, and Hypermer B246 are dissolved in the solvent mixture.
- The solution is purged with nitrogen for 20-30 minutes to remove dissolved oxygen.
- The temperature is raised to 50-73 °C.[\[7\]](#)
- A solution of AIBN in ethyl acetate is slowly added to the reaction mixture over several hours.
- The polymerization is allowed to proceed for 4-8 hours.[\[7\]](#) As the polymer forms, it precipitates out of the solvent.
- The resulting polymer slurry is then filtered, washed with the solvent mixture to remove unreacted monomers and initiator, and dried under vacuum to yield a fine, white powder.



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Molecular Weight Determination by GPC-MALS

Due to the very high molecular weight and cross-linked nature of **Carbomer 980**, conventional Gel Permeation Chromatography (GPC) is challenging. However, GPC coupled with Multi-Angle Light Scattering (GPC-MALS) can provide valuable information on the molecular weight distribution of the soluble fractions.

Instrumentation:

- GPC system with a pump, injector, and a series of columns suitable for high molecular weight polymers.
- Multi-Angle Light Scattering (MALS) detector.
- Refractive Index (RI) detector.

Sample Preparation:

- Prepare a dilute solution of **Carbomer 980** (e.g., 0.1-1 mg/mL) in a suitable mobile phase (e.g., a buffer solution at a pH where the polymer is partially neutralized and soluble).
- Gentle agitation may be required to dissolve the polymer. Avoid vigorous shaking to prevent shear degradation.
- Filter the solution through a 0.2-0.45 μm filter to remove any insoluble microgels or dust particles.

Analytical Procedure:

- Equilibrate the GPC-MALS system with the mobile phase.
- Inject the prepared **Carbomer 980** solution.
- The eluent from the GPC columns passes through the MALS and RI detectors.
- The MALS detector measures the intensity of scattered light at various angles, while the RI detector measures the concentration of the eluting polymer.

- Data from both detectors are used to calculate the absolute molecular weight at each elution volume.

Polymer Composition Analysis by FTIR Spectroscopy

Fourier Transform Infrared (FTIR) spectroscopy is a powerful technique to confirm the chemical identity of **Carbomer 980** by identifying its characteristic functional groups.

Instrumentation:

- FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory.

Sample Preparation:

- A small amount of the dry **Carbomer 980** powder is placed directly onto the ATR crystal.

Analytical Procedure:

- Record a background spectrum of the clean, empty ATR crystal.
- Place the **Carbomer 980** sample on the crystal and ensure good contact.
- Record the sample spectrum.
- Identify the characteristic absorption bands.

Table 3: Expected FTIR Absorption Bands for **Carbomer 980**

Wavenumber (cm ⁻¹)	Functional Group	Vibration
~1700	C=O (Carboxylic Acid)	Stretching
2500-3300 (broad)	O-H (Carboxylic Acid)	Stretching
~1450	C-H	Bending
~1240	C-O	Stretching
~1170	C-O	Stretching

^1H -NMR Spectroscopy for Poly(acrylic acid) Backbone

Proton Nuclear Magnetic Resonance (^1H -NMR) spectroscopy can be used to analyze the structure of the poly(acrylic acid) backbone of **Carbomer 980**.

Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher).

Sample Preparation:

- Dissolve a small amount of **Carbomer 980** in a suitable deuterated solvent, such as deuterium oxide (D_2O) with a small amount of NaOD to aid dissolution and neutralization, or DMSO-d_6 .[\[12\]](#)
- The exchangeable proton of the carboxylic acid group may not be visible in D_2O .[\[13\]](#)

Analytical Procedure:

- Acquire the ^1H -NMR spectrum.
- Identify the characteristic peaks for the protons on the polymer backbone.

Table 4: Expected ^1H -NMR Chemical Shifts for Poly(acrylic acid) in D_2O

Chemical Shift (ppm)	Proton Assignment
1.3-1.8	$-\text{CH}_2-$ (backbone)
~ 2.4	$-\text{CH}-$ (backbone)

Rheological Characterization

The rheological properties of **Carbomer 980** gels are critical to their function.

Instrumentation:

- Controlled-stress or controlled-strain rheometer with a parallel plate or cone-and-plate geometry.

Sample Preparation:

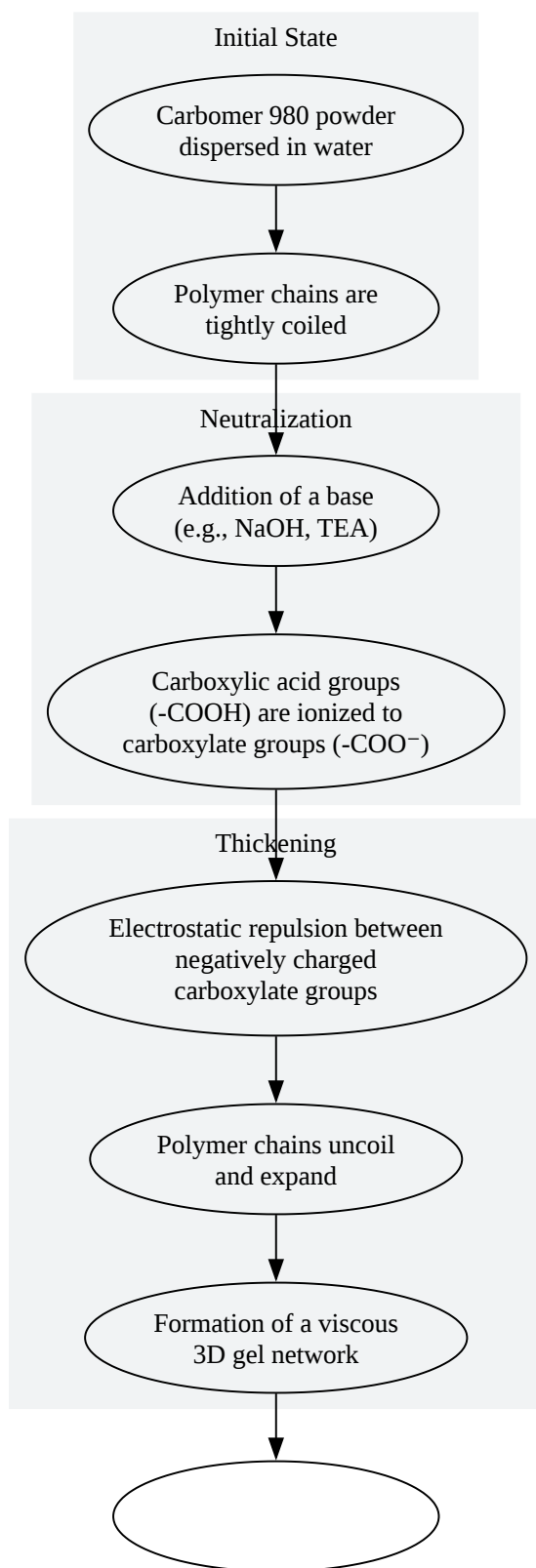
- Disperse **Carbomer 980** in deionized water (e.g., 0.5% w/v) with gentle stirring to form a uniform dispersion.
- Neutralize the dispersion to a desired pH (typically 6.0-7.5) with a suitable base (e.g., triethanolamine or sodium hydroxide) to form a gel.
- Allow the gel to equilibrate.

Analytical Procedure:

- Oscillatory measurements (e.g., amplitude sweep): To determine the linear viscoelastic region (LVER) and the storage (G') and loss (G'') moduli.
- Flow measurements (e.g., steady shear rate sweep): To determine the viscosity as a function of shear rate and to characterize the shear-thinning behavior.

Mechanism of Action: Thickening

The thickening mechanism of **Carbomer 980** is a multi-step process that is initiated upon its dispersion in water and subsequent neutralization.^[8]



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Conclusion

Carbomer 980 is a sophisticated polymer whose macroscopic properties are dictated by its microscopic structure. A thorough understanding of its high molecular weight and cross-linked polyacrylic acid composition is essential for its effective application in research, development, and manufacturing. The experimental protocols outlined in this guide provide a framework for the detailed characterization of **Carbomer 980**, enabling scientists and formulators to optimize its performance and ensure product quality and efficacy.

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References

- 1. CARBOMER 980 - Ataman Kimya [atamanchemicals.com]
- 2. iaajps.com [iaajps.com]
- 3. Carbopol 980 Polymer_ Crosslinked Polyacrylic Acid | AMULYN [ahualyn.com]
- 4. Crosslinked Polyacrylic Resin Carbomer 934 940 980 U10 China Manufacturers Suppliers Factory Exporter [jinhete.com]
- 5. Preparation Method Of Carbomer [vacutaineradditives.com]
- 6. newdirections.com.au [newdirections.com.au]
- 7. CN103483491A - Carbomer and preparation method thereof - Google Patents [patents.google.com]
- 8. Carbomer thickening mechanisms | nmcarbomer.com [nmcarbomer.com]
- 9. Rheological Characterization of Carbopol® Dispersions in Water and in Water/Glycerol Solutions [mdpi.com]
- 10. phexcom.com [phexcom.com]
- 11. CN104761673A - Carbomer and preparation method thereof - Google Patents [patents.google.com]
- 12. polymersource.ca [polymersource.ca]
- 13. researchgate.net [researchgate.net]

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